

MCA-AVLQSGFR-Lys(Dnp)-Lys-NH2 proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MCA-AVLQSGFR-Lys(Dnp)-Lys-NH2

Cat. No.: B15552088

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Proper handling and disposal of the fluorescent peptide substrate **MCA-AVLQSGFR-Lys(Dnp)-Lys-NH2** are critical for maintaining laboratory safety, ensuring regulatory compliance, and protecting the environment. Due to the presence of a dinitrophenyl (Dnp) group, this compound must be treated as potentially hazardous chemical waste.^{[1][2]} Dinitrophenyl compounds are known to be acutely toxic and can be flammable or explosive under certain conditions, particularly when dry.^{[2][3]}

This guide provides a comprehensive operational and disposal plan for researchers, scientists, and drug development professionals. Always consult your institution's Environmental Health and Safety (EHS) department for local regulations that may supersede the guidance provided here.^[1]

Hazard Identification and Data Summary

While a complete hazard profile for this specific peptide is not widely published, a risk assessment can be conducted based on its constituent parts: the peptide backbone, the 7-methoxycoumarin (Mca) fluorophore, and the 2,4-dinitrophenyl (Dnp) quencher. The primary hazard is associated with the Dnp moiety.

Property/Hazard	Description	Source(s)
Chemical Name	MCA-AVLQSGFR-Lys(Dnp)-Lys-NH2	[4]
Molecular Formula	C ₆₉ H ₉₉ N ₁₉ O ₂₀	[5]
Molecular Weight	1514.7 g/mol	[5]
Primary Hazard	Acutely Toxic. The dinitrophenyl (Dnp) group is a known toxicant.[2][3]	[2][3]
Physical Hazard	May be flammable. Dnp compounds can be explosive when dry, heated, or subjected to shock or friction.[2][3] Handle as a potentially flammable solid.	[2][3]
Health Hazards	Avoid inhalation, ingestion, and contact with skin and eyes.[4] May cause skin and eye irritation. Long-term exposure to Dnp compounds may lead to systemic health issues.[2][3]	[2][3][4]
Handling	Use in a chemical fume hood. [4] Avoid creating dust and aerosols.[4]	[4]
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents.[4]	[4]
Decomposition	May emit toxic fumes during combustion.[4]	[4]

Personal Protective Equipment (PPE)

When handling **MCA-AVLQSGFR-Lys(Dnp)-Lys-NH2** in either solid or solution form, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles.[2]
- Hand Protection: Chemical-resistant nitrile gloves. Double-gloving is recommended when handling the pure compound or concentrated solutions.[3]
- Body Protection: A lab coat and closed-toe shoes are required.[2]
- Respiratory Protection: All handling of the solid compound should be performed in a certified chemical fume hood to prevent inhalation.[4]

Disposal Protocol

Disposal of this compound must be managed through your institution's hazardous waste program. Do not dispose of this chemical down the drain or in the regular trash.[1][2]

Step 1: Waste Segregation

Segregate waste containing **MCA-AVLQSGFR-Lys(Dnp)-Lys-NH₂** from all other waste streams to prevent accidental mixing with incompatible materials.[2][6] Three primary waste streams should be considered:

- Solid Chemical Waste:
 - Unused or expired pure peptide.[1]
 - Contaminated consumables such as gloves, pipette tips, weighing paper, and bench paper.[1][6]
- Liquid Chemical Waste:
 - Solutions containing the peptide, regardless of concentration or solvent (e.g., DMSO, ACN/H₂O).[1]
 - Solvents used to rinse contaminated glassware.
- Sharps Waste:
 - Needles or other contaminated sharps.[1]

Step 2: Waste Collection and Containerization

- Solid Waste: Collect in a dedicated, puncture-resistant container with a liner and a secure lid.
[1][3]
- Liquid Waste: Collect in a designated, leak-proof hazardous waste container compatible with the solvent used (e.g., glass for organic solvents, polyethylene for aqueous solutions).[1]
Never pour different solvent mixtures into the same waste container without consulting your EHS office.
- Sharps Waste: Dispose of all contaminated sharps directly into an approved sharps container.[1]

Step 3: Labeling

All waste containers must be clearly and accurately labeled as soon as waste is added.[6] The label must include:

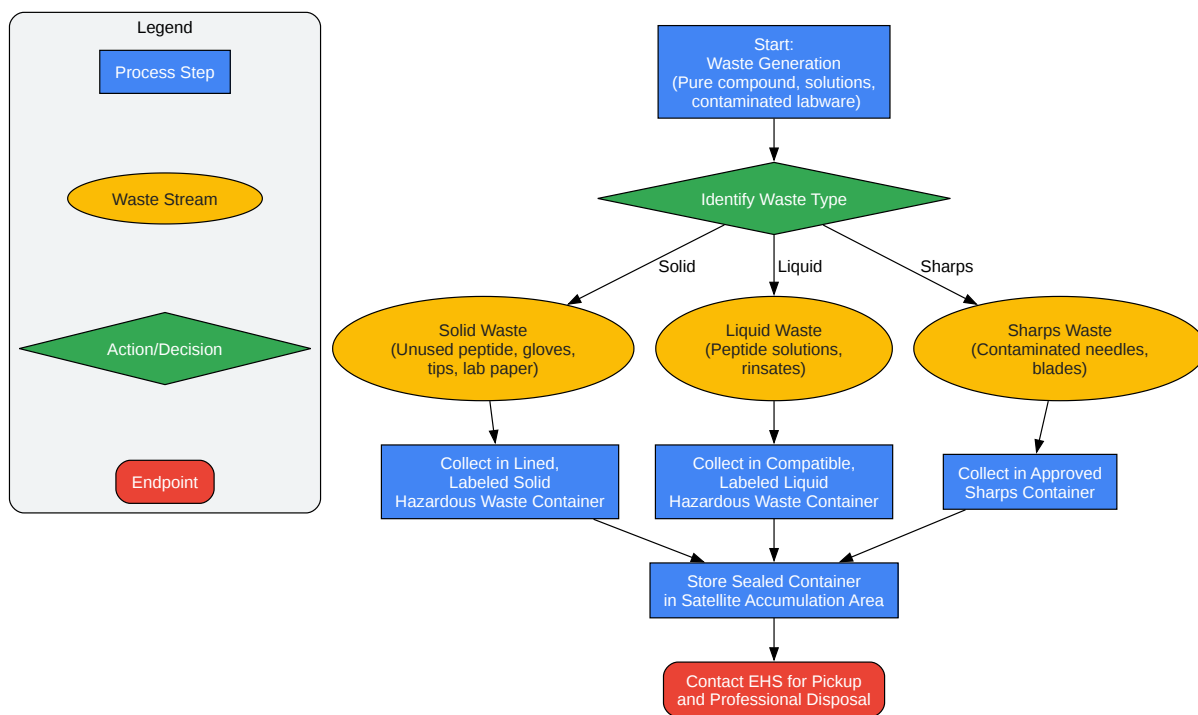
- The words "Hazardous Waste".
- The full chemical name: "**MCA-AVLQSGFR-Lys(Dnp)-Lys-NH₂**".[1]
- The solvent and approximate concentration (for liquid waste).
- Associated hazards (e.g., "Toxic", "Caution: Chemical Waste").[6]
- The date accumulation started.

Step 4: Storage and Final Disposal

- Store sealed waste containers in a designated, well-ventilated satellite accumulation area.[2]
[6]
- Ensure containers are stored away from heat sources and incompatible materials.[2]
- Contact your institution's EHS department to arrange for the pickup and final disposal by a licensed hazardous waste contractor.[1][2]

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **MCA-AVLQSGFR-Lys(Dnp)-Lys-NH2** and its associated waste.



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Caption: Disposal decision workflow for **MCA-AVLQSGFR-Lys(Dnp)-Lys-NH2**.

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- To cite this document: BenchChem. [MCA-AVLQSGFR-Lys(Dnp)-Lys-NH₂ proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552088#mca-avlqsgfr-lys-dnp-lys-nh2-proper-disposal-procedures\]](https://www.benchchem.com/product/b15552088#mca-avlqsgfr-lys-dnp-lys-nh2-proper-disposal-procedures)

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